

Personal protective equipment for handling 1,3,5-Trichloro-2-iodobenzene

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Compound of Interest

Compound Name: 1,3,5-Trichloro-2-iodobenzene

Cat. No.: B1295845

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Safe Handling Protocol: 1,3,5-Trichloro-2-iodobenzene

This guide provides essential safety and logistical information for the handling and disposal of **1,3,5-Trichloro-2-iodobenzene** (CAS No: 6324-50-1) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary

1,3,5-Trichloro-2-iodobenzene is a solid substance classified with the signal word "Warning".

[1] The primary hazards associated with this chemical are summarized below.[2]

Hazard Class	GHS Classification	Hazard Statement	Citations
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [3]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

Personal Protective Equipment (PPE) Plan

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should be inspected before use and properly maintained.

Protection Type	Recommended Equipment	Details and Best Practices	Citations
Eye / Face Protection	Chemical safety goggles and/or a face shield.	Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[4] A face shield should be used in situations where splashing is a possibility.[5] Do not wear contact lenses when handling this chemical.[6]	
Hand Protection	Chemical-resistant gloves.	Wear protective gloves made of materials like nitrile or neoprene.[7] Ensure gloves are long enough to protect the wrists. Wash gloves before removal and replace them regularly.[7]	
Body Protection	Protective clothing.	Wear a lab coat or other protective clothing to prevent skin exposure.[4][5] For tasks with a higher risk of exposure, chemical-resistant coveralls may be necessary.[8]	

Respiratory Protection Dust respirator.

Handling should occur in a well-ventilated area, preferably within a chemical fume hood or with local exhaust ventilation to prevent dust dispersion.^{[5][9]} If ventilation is inadequate or dust is generated, a NIOSH/MSHA-approved dust respirator should be used.^{[4][5]}

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for safety.

1. Preparation and Engineering Controls:

- Before beginning work, review the Safety Data Sheet (SDS) for **1,3,5-Trichloro-2-iodobenzene**.
- Ensure that a safety shower and eye bath are accessible and in working order.^[5]
- Perform all handling operations in a well-ventilated area.^{[4][5]} A local exhaust or a chemical fume hood is strongly recommended to minimize inhalation exposure.^[5]
- Keep the chemical away from heat and ignition sources.^[10]

2. Handling the Chemical:

- Avoid all personal contact with the substance.^[10]
- Prevent the dispersion of dust when handling the solid material.^[5]

- Use the minimum quantity required for the procedure.[10]
- Keep the container tightly closed when not in use.[4][9]
- Do not eat, drink, or smoke in the work area.[10][11]

3. Post-Handling and Storage:

- Wash hands and face thoroughly after handling.[4][5]
- Store the chemical in a tightly sealed container in a cool, dry, and dark place. The storage area should be locked up.[4][9]
- Protect the substance from light.[4]

Emergency Procedures

Spill Cleanup:

- Evacuate non-essential personnel from the area.
- Wear the full recommended PPE, including respiratory protection.[5]
- Carefully sweep the solid material into an airtight container, taking care not to create dust.[5]
- Adhered or collected material should be promptly disposed of according to regulations.[5]

First Aid Measures:

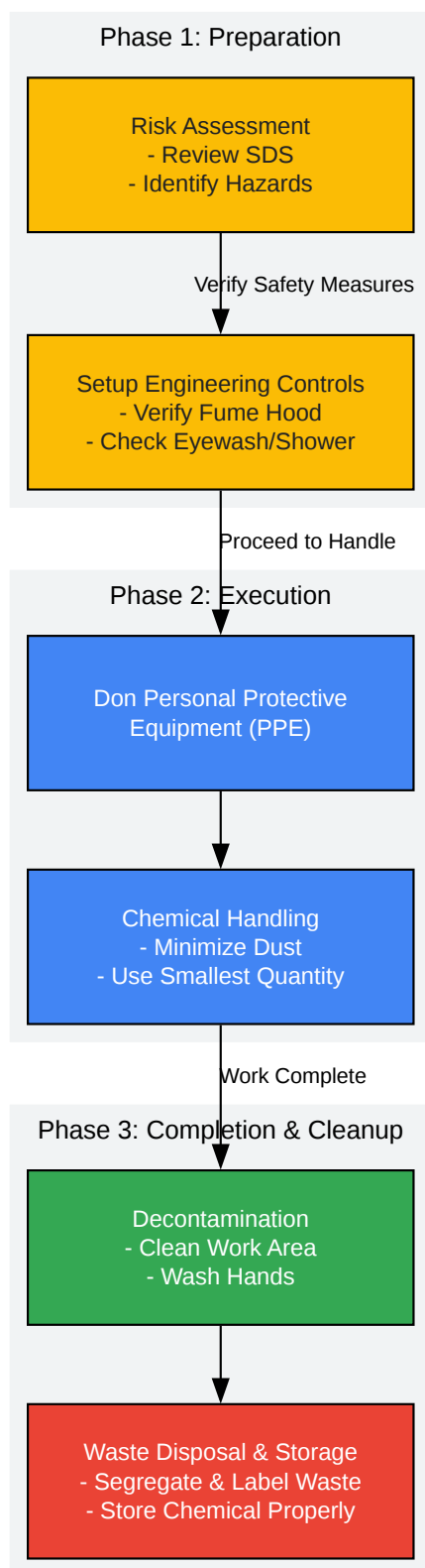
- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position.[4][5] Seek medical attention if you feel unwell.[5]
- Skin Contact: Immediately remove all contaminated clothing.[5] Rinse the affected skin with plenty of water and soap.[4][12] If skin irritation occurs, get medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[4][5] If present, remove contact lenses if it is easy to do so and continue rinsing.[4] If eye irritation persists, seek immediate medical attention.[5]

- Ingestion: Rinse the mouth with water.[\[4\]](#)[\[5\]](#) Call a POISON CENTER or a doctor for medical advice if you feel unwell.[\[4\]](#)

Disposal Plan

- Chemical Waste: All waste containing **1,3,5-Trichloro-2-iodobenzene** must be disposed of in accordance with appropriate local, state, and federal regulations.[\[4\]](#)
- Contaminated Materials: Dispose of contaminated PPE and other materials in an approved waste disposal plant.[\[4\]](#)[\[12\]](#) Do not mix with other waste.
- Containers: Handle uncleaned, empty containers as you would the product itself.

Procedural Workflow



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Caption: Logical workflow for the safe handling of **1,3,5-Trichloro-2-iodobenzene**.

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